

N-(2-Hydroxyethyl)-1,3-propanediamine safety and handling

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An In-depth Technical Guide to the Safety and Handling of **N-(2-Hydroxyethyl)-1,3-propanediamine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N-(2-Hydroxyethyl)-1,3-propanediamine** (CAS RN: 4461-39-6), a chemical intermediate utilized in various research and development applications. Due to its corrosive nature, strict adherence to safety protocols is imperative to minimize risks to personnel and the environment.

Chemical Identification and Physical Properties


N-(2-Hydroxyethyl)-1,3-propanediamine, also known as 2-(3-Aminopropylamino)ethanol, is a clear, colorless to slightly yellow liquid.^[1] It is miscible with water and various organic solvents.

^[1]^[2]

Property	Value	Reference
CAS Number	4461-39-6	[3]
Molecular Formula	C5H14N2O	[3]
Molecular Weight	118.18 g/mol	[1]
Appearance	Clear, colorless to slightly yellow liquid	[1][3]
Boiling Point	250-252 °C (lit.)	[1][4]
Melting Point	15-19 °C	[3]
Density	1.007 g/mL at 20 °C (lit.)	[1][4]
Flash Point	99.4 °C	[3]
Water Solubility	Miscible	[3]
Vapor Pressure	0.00648 mmHg at 25°C	[3]

Hazard Identification and GHS Classification

N-(2-Hydroxyethyl)-1,3-propanediamine is classified as a corrosive substance that can cause severe skin burns and eye damage.[5]

GHS Classification	Hazard Statement	Pictogram
Skin Corrosion/Irritation, Category 1B	H314: Causes severe skin burns and eye damage	 alt text

Signal Word: Danger[5]

Precautionary Statements:[5]

- P260: Do not breathe dust/fumes/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal facility in accordance with applicable laws and regulations.

Toxicological Information

While one source suggests low toxicity under routine operation, specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for pure **N-(2-Hydroxyethyl)-1,3-propanediamine** were not available in the reviewed literature.^[1] Due to its corrosive nature, it should be handled with extreme caution as it can cause severe tissue damage upon contact.

Experimental Protocol: Safe Handling and Preparation of a Dilute Aqueous Solution

This protocol outlines the procedure for safely diluting concentrated **N-(2-Hydroxyethyl)-1,3-propanediamine**.

4.1. Materials and Equipment:

- **N-(2-Hydroxyethyl)-1,3-propanediamine**
- Deionized water

- Appropriate glass beaker and graduated cylinder
- Magnetic stirrer and stir bar
- Calibrated pH meter
- Personal Protective Equipment (see section 5)
- Chemical fume hood

4.2. Procedure:

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is operational.
- Staging: Place all necessary equipment inside the fume hood.
- Measurement: Carefully measure the required volume of deionized water in a graduated cylinder and transfer it to a beaker with a magnetic stir bar.
- Addition of Amine: Slowly and carefully add the calculated amount of **N-(2-Hydroxyethyl)-1,3-propanediamine** to the water while stirring. Always add the amine to water, never the other way around, to avoid a violent exothermic reaction.
- Mixing: Continue stirring until the solution is homogeneous.
- pH Adjustment (if necessary): If a specific pH is required, use a calibrated pH meter and adjust as needed with appropriate acidic or basic solutions, adding them slowly while stirring.
- Labeling: Clearly label the prepared solution with the chemical name, concentration, date, and any relevant hazard warnings.
- Decontamination: Thoroughly clean all equipment used. Dispose of any contaminated disposable materials as hazardous waste.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **N-(2-Hydroxyethyl)-1,3-propanediamine**.

Protection Type	Specification	Reference
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield should also be worn where splashing is possible.	[5]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with compatible chemical-resistant gloves (e.g., Butyl rubber, Neoprene). Inspect gloves prior to use.	[5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.	[5]

First Aid Measures

In case of exposure, immediate action is critical.[5]

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately take off all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician immediately.

Fire Fighting and Accidental Release Measures

7.1. Fire Fighting:

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[5\]](#)
- Specific hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[\[6\]](#)
- Protective equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)

7.2. Accidental Release:

- Personal precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Ensure adequate ventilation. Remove all sources of ignition.[\[5\]](#)

- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[5]
- Containment and cleaning: Absorb the spill with inert material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal. Use spark-proof tools.[5]

Storage and Disposal

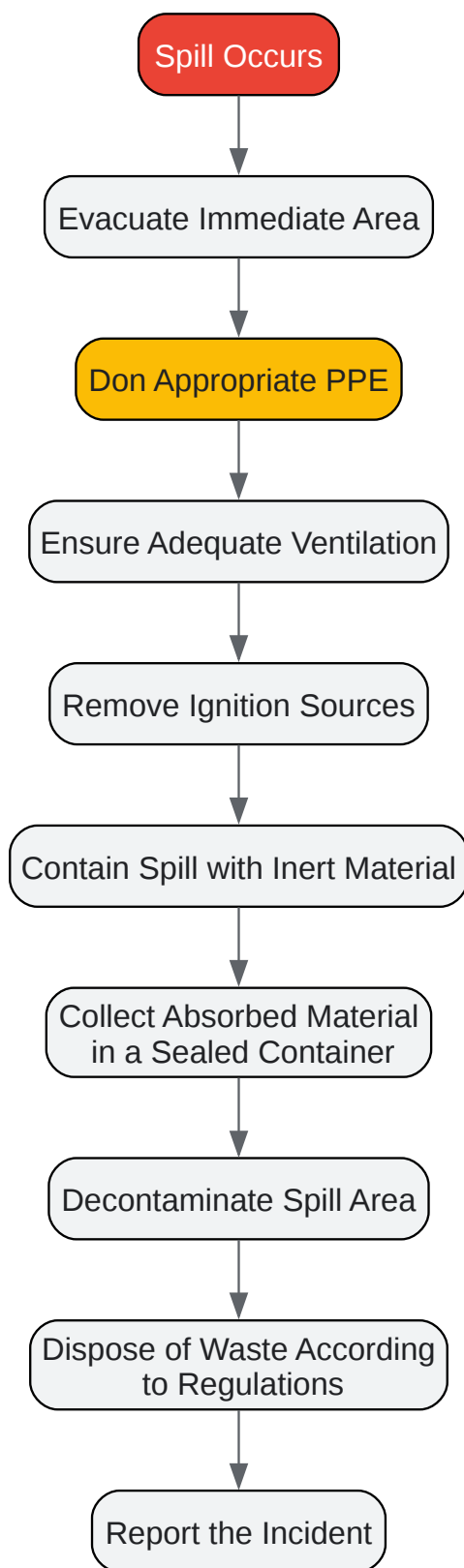
8.1. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Keep away from incompatible materials such as strong oxidizing agents and acids.[6]
- Store in a locked-up area.[5]

8.2. Disposal:

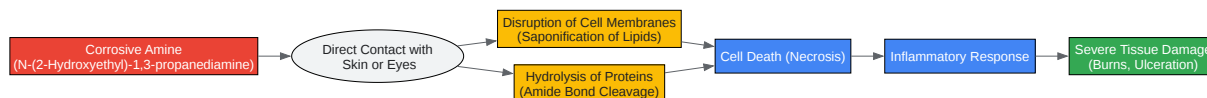
- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, regional, and national regulations.[5]
- Contaminated packaging should be triple rinsed and offered for recycling or reconditioning.
[5]

Visual Diagrams



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Caption: Emergency response workflow for a chemical spill.



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Caption: Signaling pathway of amine-induced skin and eye corrosion.

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